

Butyrolactone I in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Butyrolactone 3

Cat. No.: B1676240

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This technical support center provides essential information for researchers and drug development professionals on the solubility and stability of Butyrolactone I when dissolved in Dimethyl Sulfoxide (DMSO). Butyrolactone I is a potent, cell-permeable inhibitor of cyclin-dependent kinases (CDKs), making it a valuable tool in cell cycle and cancer research. Proper handling and storage of Butyrolactone I solutions are critical for ensuring experimental reproducibility and the integrity of results.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of Butyrolactone I in DMSO?

A1: Butyrolactone I is highly soluble in DMSO. Quantitative data indicates a solubility of 100 mg/mL, which is equivalent to 235.60 mM.^[1] To achieve this concentration, ultrasonic treatment may be necessary.^[1] It is also important to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can affect the solubility of the compound.^[1]

Q2: How should I prepare a stock solution of Butyrolactone I in DMSO?

A2: To prepare a stock solution, dissolve Butyrolactone I powder in high-quality, anhydrous DMSO to your desired concentration. If you encounter difficulty in dissolving the compound, gentle warming and/or sonication can be used to aid dissolution. For example, to prepare 1 mL of a 10 mM stock solution, you would dissolve 4.244 mg of Butyrolactone I (Molecular Weight: 424.4 g/mol) in 1 mL of DMSO.

Q3: What are the recommended storage conditions for Butyrolactone I stock solutions in DMSO?

A3: Once prepared, it is recommended to aliquot the Butyrolactone I stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C. Under these conditions, the stock solution is expected to be stable for up to three months. Some suppliers suggest that storage at -80°C can extend the stability to six months.

Q4: Can I store the Butyrolactone I/DMSO stock solution at room temperature or 4°C?

A4: While many compounds in DMSO are stable at room temperature for short periods, long-term storage at room temperature or 4°C is not recommended for Butyrolactone I stock solutions. To ensure the compound's integrity and activity, storage at -20°C or -80°C is advised.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the stock solution upon storage.	The concentration may be too high for stable storage at a lower temperature, or the DMSO may have absorbed moisture.	Gently warm the solution and sonicate until the precipitate redissolves. Ensure the vial is tightly sealed to prevent moisture absorption. Consider preparing a slightly lower concentration for long-term storage.
Difficulty dissolving Butyrolactone I powder in DMSO.	The compound may require energy to fully dissolve at high concentrations. The DMSO may be old or have absorbed water.	Use an ultrasonic bath to aid dissolution. ^[1] Ensure you are using fresh, anhydrous DMSO. ^[1]
Inconsistent experimental results using the same stock solution.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution from powder. Aliquot the new stock solution into single-use vials to minimize freeze-thaw cycles. Always use a consistent lot of Butyrolactone I and DMSO.

Quantitative Data Summary

Table 1: Solubility of Butyrolactone I in DMSO

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100	235.60	Ultrasonic treatment may be required. Use of hygroscopic DMSO can impact solubility. ^[1]

Table 2: Recommended Storage Conditions for Butyrolactone I in DMSO

Storage Temperature	Recommended Duration	Considerations
-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Recommended for longer-term storage.

Experimental Protocols

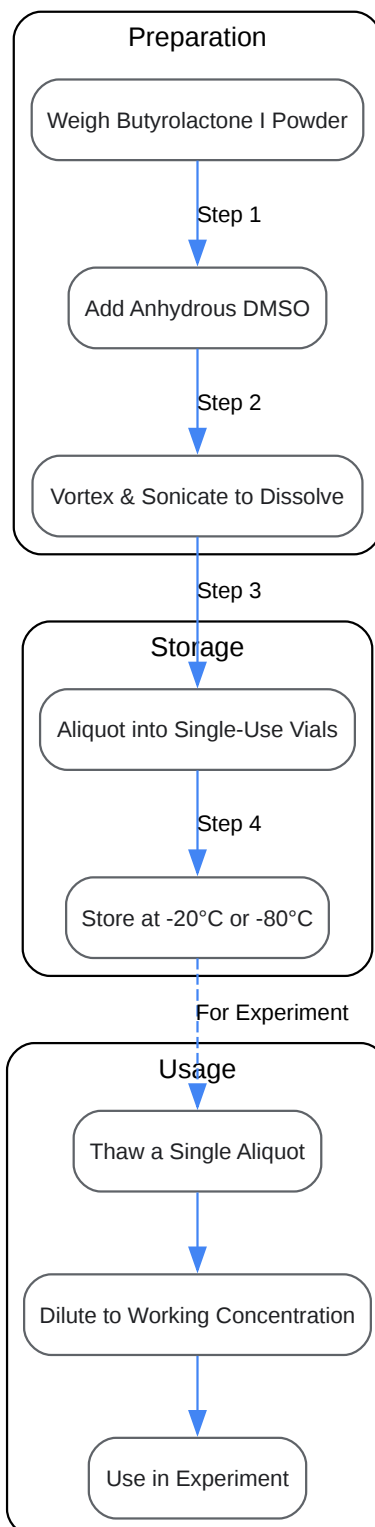
Protocol 1: Preparation of a 10 mM Butyrolactone I Stock Solution in DMSO

- Materials:
 - Butyrolactone I powder (MW: 424.4 g/mol)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated scale
 - Vortex mixer
 - Ultrasonic water bath
- Procedure:
 - Calculate the required mass of Butyrolactone I. For 1 mL of a 10 mM solution, the required mass is 4.244 mg.
 - Weigh the calculated amount of Butyrolactone I powder and place it in a sterile vial.
 - Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the vial.
 - Vortex the solution thoroughly for 1-2 minutes.

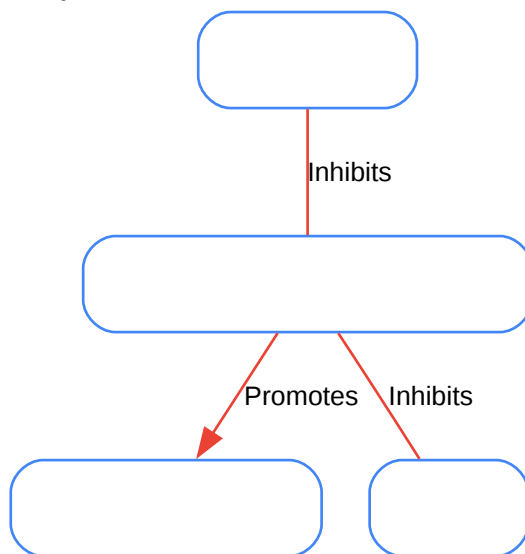
5. If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.
6. Once fully dissolved, aliquot the stock solution into single-use, tightly sealed sterile vials.
7. Label the vials clearly with the compound name, concentration, date, and store them at -20°C or -80°C.

Visualizations

Experimental Workflow: Butyrolactone I Stock Solution



Butyrolactone I Mechanism of Action



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References

- 1. medchemexpress.com [medchemexpress.com]
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